

Benchmarking the performance of 2-Ethoxyethyl acetate against industry-standard solvents

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Compound of Interest

Compound Name: 2-Ethoxyethyl acetate

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Benchmarking 2-Ethoxyethyl Acetate: A Comparative Guide to Industry-Standard Solvents

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive performance comparison of **2-Ethoxyethyl acetate** against three industry-standard solvents: ethyl acetate, methyl ethyl ketone (MEK), and toluene. The data presented is intended to assist researchers, scientists, and professionals in drug development in making informed decisions regarding solvent selection for various applications, from chemical synthesis and purification to formulation and cleaning.

The following sections present a detailed comparison of key physical and chemical properties, solvency power, and performance characteristics. Experimental protocols for the determination of these properties are also provided to ensure transparency and reproducibility of the findings.

Data Presentation: A Side-by-Side Comparison

The performance of a solvent is dictated by a combination of its physical and chemical properties. The following tables summarize these key characteristics for **2-Ethoxyethyl acetate** and the selected industry-standard solvents.

Table 1: Physical and Chemical Properties

Property	2-Ethoxyethyl Acetate	Ethyl Acetate	Methyl Ethyl Ketone (MEK)	Toluene
CAS Number	111-15-9	141-78-6	78-93-3	108-88-3
Molecular Formula	C6H12O3	C4H8O2	C4H8O	C7H8
Molecular Weight (g/mol)	132.16	88.11	72.11	92.14
Boiling Point (°C)	156[1]	77.1	79.6	110.6
Flash Point (°C)	51[1]	-4	-9	4
Density at 25°C (g/mL)	0.975	0.895	0.805	0.862
Vapor Pressure at 20°C (mmHg)	2[2]	73	78	22
Water Solubility (g/100 mL at 20°C)	22.9[1]	8.7	27.5[3]	0.05

Table 2: Solvency and Performance Characteristics

Parameter	2-Ethoxyethyl Acetate	Ethyl Acetate	Methyl Ethyl Ketone (MEK)	Toluene
Hildebrand Solubility Parameter (MPa ^{1/2})	17.6[4]	18.6[5]	19.0[6]	18.2[5]
Hansen Solubility Parameters (MPa ^{1/2})				
δD (Dispersion)	15.9	15.8	15.5	18.0
δP (Polar)	4.7	5.3	9.0	1.4
δH (Hydrogen Bonding)	10.6	7.2	5.1	2.0
Evaporation Rate (n-Butyl Acetate = 1)	0.2[7]	4.1[8]	3.8[9]	2.0[10]
Viscosity at 25°C (cP)	1.20	0.426[7]	0.40[11]	0.56[1]

Experimental Protocols

To ensure the accuracy and reproducibility of the performance data, standardized experimental methods are crucial. The following are detailed methodologies for the key experiments cited in this guide.

Solvency Power Assessment

1. Kauri-Butanol Value (ASTM D1133)

The Kauri-Butanol (Kb) value is a standardized measure of a solvent's ability to dissolve a specific kauri gum resin, providing a comparative measure of solvency power. A higher Kb value indicates a stronger solvent.

- Apparatus: A 250-mL Erlenmeyer flask, a 50-mL burette, a calibrated thermometer, and a constant temperature water bath.
- Reagents:
 - Kauri-Butanol Solution: A standardized solution of kauri resin in n-butanol.
 - Standardization Solvents: Toluene (assigned K_b value of 105) and a heptane/toluene blend.
- Procedure:
 - A precise weight (20 g) of the standardized Kauri-Butanol solution is placed into the Erlenmeyer flask.
 - The flask is maintained at a constant temperature of 25°C in the water bath.
 - The solvent being tested is titrated from the burette into the flask while continuously swirling.
 - The titration is continued until the solution becomes cloudy and obscures the print of a standard size placed behind the flask.
 - The volume of solvent required to reach this endpoint is recorded.
 - The Kauri-Butanol value is calculated based on the volume of the test solvent and the standardization values.

2. Hildebrand and Hansen Solubility Parameters

Solubility parameters provide a theoretical framework for predicting the solubility of a material in a given solvent. The principle of "like dissolves like" is quantified by comparing the solubility parameters of the solute and the solvent.

- Hildebrand Solubility Parameter (δ): This single-value parameter is the square root of the cohesive energy density of the solvent. It is particularly useful for non-polar systems. It is calculated from the heat of vaporization and the molar volume of the solvent.

- Hansen Solubility Parameters (δD , δP , δH): This three-component parameter provides a more detailed description of a solvent's solvency by breaking down the total Hildebrand value into contributions from:
 - δD (Dispersion forces): Energy from London dispersion forces.
 - δP (Polar forces): Energy from dipolar intermolecular forces.
 - δH (Hydrogen bonding): Energy from hydrogen bonds.

These parameters are determined experimentally by observing the solubility of a wide range of well-characterized polymers in the solvent and fitting the data to the Hansen solubility sphere model.

Evaporation Rate

ASTM D3539 - Standard Test Method for Evaporation Rates of Volatile Liquids by Shell Thin-Film Evaporometer

This method determines the relative evaporation rate of a solvent by measuring the time it takes for a known volume to evaporate from a filter paper under controlled conditions. The results are often expressed relative to a standard solvent, typically n-butyl acetate.

- Apparatus: A Shell Thin-Film Evaporometer, which includes a balance, a sample dispenser (syringe), a fan for controlled airflow, and a timer.
- Procedure:
 - A filter paper disc is placed on the balance within the evaporometer.
 - A specified volume (e.g., 0.70 mL) of the solvent is dispensed onto the filter paper.
 - The timer is started simultaneously with the dispensing of the solvent.
 - The weight loss of the solvent is recorded over time as it evaporates in a controlled stream of air at a constant temperature.
 - The time required for 90% of the solvent to evaporate is determined.

- The relative evaporation rate is calculated by dividing the 90% evaporation time of the reference solvent (n-butyl acetate) by the 90% evaporation time of the sample solvent.

Viscosity Measurement

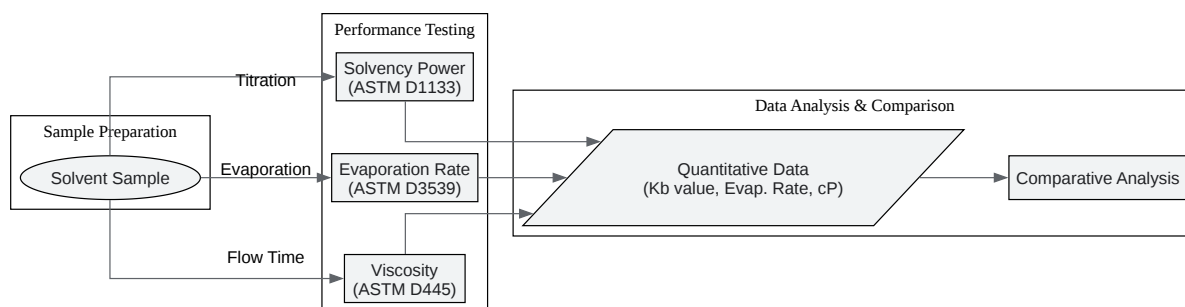
ASTM D445 - Standard Test Method for Kinematic Viscosity of Transparent and Opaque Liquids

This method measures the kinematic viscosity of a liquid, which is its resistance to flow under gravity. The dynamic viscosity (reported in the table) is then calculated by multiplying the kinematic viscosity by the density of the liquid.

- Apparatus: A calibrated glass capillary viscometer (e.g., Ubbelohde type), a constant temperature bath, and a timer.
- Procedure:
 - The viscometer is charged with a specific amount of the sample liquid.
 - The viscometer is placed in the constant temperature bath (e.g., 25°C) and allowed to equilibrate.
 - The liquid is drawn up into the upper bulb of the viscometer by suction.
 - The suction is released, and the time it takes for the liquid to flow between two marked points on the capillary is measured.
 - The kinematic viscosity is calculated by multiplying the flow time by the calibration constant of the viscometer.
 - The dynamic viscosity is then calculated by multiplying the kinematic viscosity by the density of the liquid at the same temperature.

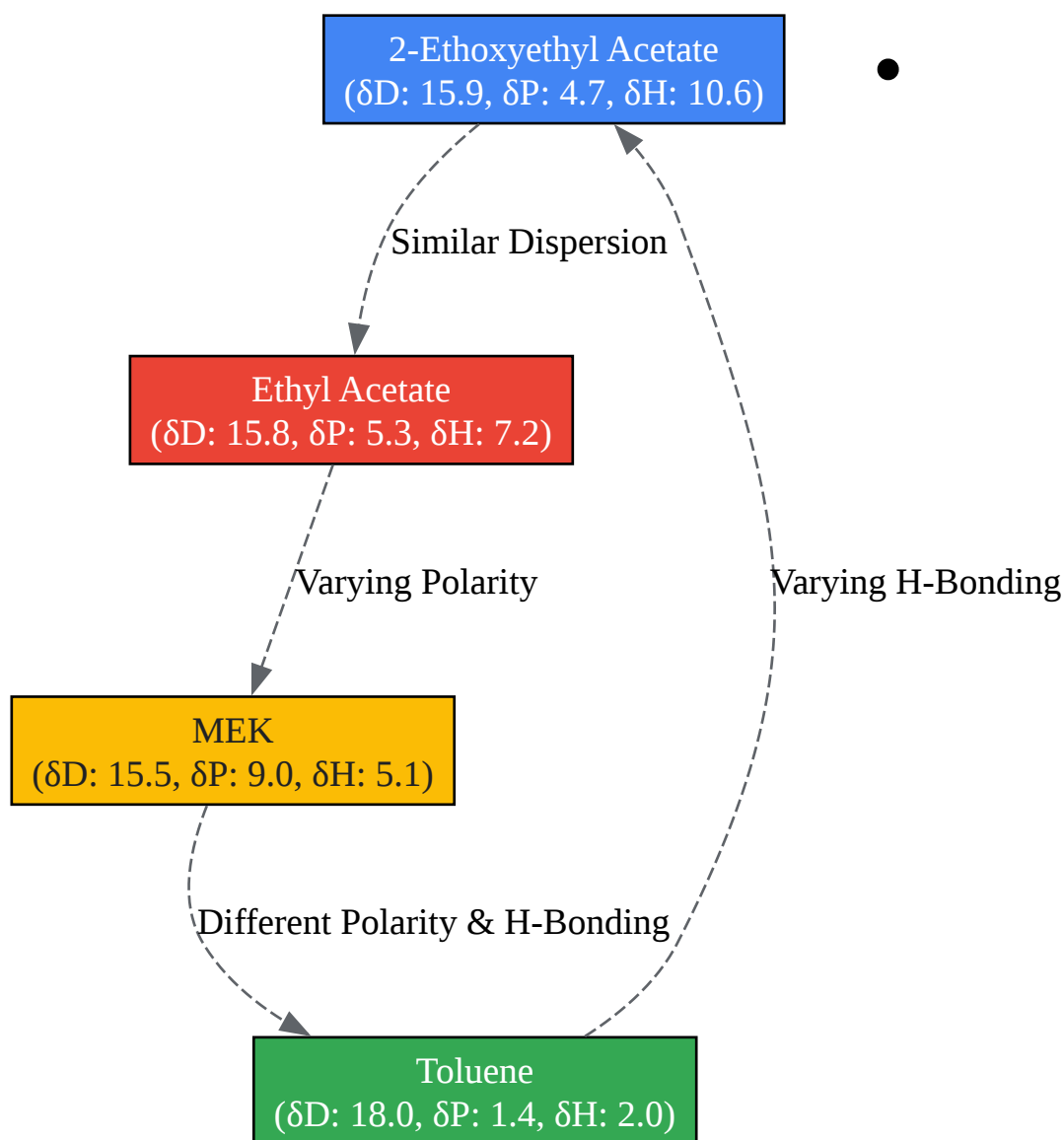
Visualizing Performance and Workflows

To better understand the relationships between solvent properties and the experimental processes, the following diagrams are provided.



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Caption: Experimental workflow for solvent performance testing.



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Caption: Hansen solubility parameter relationships.

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